

# Improving the stability of formulations containing Luviquat FC 550.

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## Compound of Interest

Compound Name: Luviquat FC 550

Cat. No.: B3334584

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## Luviquat FC 550 Formulation Stability Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the stability of formulations containing **Luviquat FC 550** (Polyquaternium-16).

### Frequently Asked Questions (FAQs)

Q1: What is **Luviquat FC 550** and what are its primary functions in a formulation?

**Luviquat FC 550** is the trade name for Polyquaternium-16, a cationic polymer. It is a quaternized copolymer of vinylpyrrolidone and vinylimidazole.<sup>[1]</sup> In cosmetic and pharmaceutical formulations, it primarily functions as a conditioning agent, film former, and antistatic agent.<sup>[2][3]</sup> Its positive charge allows it to bind to negatively charged surfaces like hair and skin, providing a smooth and conditioned feel.<sup>[4]</sup> It is commonly used in hair conditioners, shampoos, styling gels, and body lotions.<sup>[5][6][7]</sup>

Q2: What are the typical physical properties of **Luviquat FC 550**?

**Luviquat FC 550** is supplied as an aqueous solution. Key properties are summarized in the table below.

Property	Value
INCI Name	Polyquaternium-16
Appearance	Clear to slightly turbid yellowish viscous liquid[6]
Solids Content	38 - 42% in water[6]
Charge Density	3.3 meq/g at pH 7[6]
pH (as supplied)	5.0 - 8.0[2]
Solubility	Soluble in water[1]

Q3: Is **Luviquat FC 550** compatible with anionic surfactants?

Yes, **Luviquat FC 550** is known for its good compatibility with many anionic surfactants.[1][8] This compatibility is crucial for its use in cleansing formulations like shampoos and body washes. The interaction between the cationic **Luviquat FC 550** and anionic surfactants can lead to the formation of polyelectrolyte-surfactant complexes that contribute to the conditioning effect through a "dilution-precipitation" mechanism upon rinsing.

Q4: What is the "dilution-precipitation" mechanism?

The "dilution-precipitation" mechanism is a key process for the deposition of conditioning polymers from rinse-off products. In the concentrated product, **Luviquat FC 550** forms soluble complexes with anionic surfactants. During rinsing, the dilution with water causes these complexes to become less soluble, leading to their precipitation and deposition onto the hair or skin. This deposited film provides the desired conditioning benefits.

## Troubleshooting Guide

This guide addresses common stability issues encountered during the formulation with **Luviquat FC 550**, identified by visual signs of instability.

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Haze\_Cause -> Haze\_Solution; Precipitate\_Cause -> Precipitate\_Solution; Viscosity\_Cause -> Viscosity\_Solution; }

Caption: Experimental workflow for accelerated stability testing.

## Protocol 2: Freeze-Thaw Cycle Testing

Objective: To evaluate the stability of the formulation when subjected to temperature fluctuations.

#### Methodology:

- Prepare the final formulation and package it in the intended commercial packaging.
- Place the samples in a freezer at -10°C to -20°C for 24 hours.
- Remove the samples and allow them to thaw at room temperature (20-25°C) for 24 hours. This completes one cycle.
- Repeat this cycle for a minimum of 3-5 cycles.
- After the final cycle, visually inspect the samples for any signs of instability, such as phase separation, crystallization, or changes in texture.
- Measure the pH and viscosity and compare them to the initial values.

## Protocol 3: Compatibility with Anionic Surfactants

Objective: To determine the compatibility of **Luviquat FC 550** with different anionic surfactants at various concentrations.

#### Methodology:

- Prepare stock solutions of **Luviquat FC 550** (e.g., 5% w/w in deionized water).
- Prepare stock solutions of various anionic surfactants (e.g., Sodium Laureth Sulfate, Sodium Lauroyl Sarcosinate, etc.) at different concentrations (e.g., 5%, 10%, 15% w/w in deionized water).
- In a series of beakers, mix the **Luviquat FC 550** solution with each anionic surfactant solution at different ratios (e.g., 1:1, 1:2, 2:1).
- Adjust the pH of each mixture to a standardized value (e.g., 6.0).
- Visually observe the mixtures immediately after mixing and after 24 hours for any signs of haze or precipitation.
- Record the results in a compatibility table.

## Illustrative Compatibility Data:

Anionic Surfactant	Luviquat FC 550:Surfactant Ratio (w/w)	Observation (after 24h at RT)
Sodium Laureth Sulfate (SLES)	1:5	Clear
1:10	Clear	
Sodium Lauryl Sulfate (SLS)	1:5	Slight Haze
1:10	Hazy, fine precipitate	
Sodium Lauroyl Sarcosinate	1:5	Clear
1:10	Clear	
Cocamidopropyl Betaine (Amphoteric)	1:5	Clear
1:10	Clear	

Note: This table provides illustrative data. Actual results will depend on the specific grades of ingredients and formulation conditions.

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## References

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